

Ectatomin: A Technical Guide to its Heterodimeric Structure and Subunit Composition

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Compound of Interest

Compound Name:	ectatomin
CAS No.:	157481-64-6
Cat. No.:	B1179307

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Introduction

Ectatomin is a potent toxin found in the venom of the ant *Ectatomma tuberculatum*. As a subject of interest in toxinology and pharmacology, its unique structure and mechanism of action present potential avenues for drug development and physiological research. This technical guide provides a comprehensive overview of the heterodimeric structure and subunit composition of **ectatomin**, summarizing key quantitative data and outlining the experimental methodologies used for its characterization.

Heterodimeric Structure and Subunit Composition

Ectatomin is a heterodimeric protein composed of two distinct, yet homologous, polypeptide chains designated as subunit A and subunit B.^{[1][2]} These subunits are linked by a single inter-chain disulfide bond, forming a stable heterodimer.^{[1][2][3]}

Subunit Characteristics

The two subunits differ slightly in their length and amino acid composition. Subunit A consists of 37 amino acid residues, while subunit B is comprised of 34 residues.[3][4] The total molecular weight of the **ectatomin** heterodimer is approximately 7928 Da (7.928 kDa).[3][5] Other sources have reported a similar molecular mass of 7.8 kDa.[6][7]

Three-Dimensional Structure

The three-dimensional structure of **ectatomin** has been determined by two-dimensional nuclear magnetic resonance (2D NMR) spectroscopy.[4] The structure reveals that each subunit, A and B, adopts a hairpin-like conformation, consisting of two alpha-helices connected by a hinge region.[1][4] This hairpin structure in each subunit is stabilized by an internal disulfide bridge.[2][4][5] The association of the two subunits through the inter-chain disulfide bond results in the formation of a compact, four-alpha-helical bundle.[1][4][5]

Interestingly, variants of **ectatomin**, such as Eq-1 and Eq-2 found in the venom of *Ectatomma brunneum*, are also dimeric and possess the inter-chain disulfide bond but lack the intra-chain disulfide bridges.[2]

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data related to the structure and composition of **ectatomin** from *Ectatomma tuberculatum*.

Parameter	Value	Reference
Overall Structure	Heterodimer	[1][2]
Subunits	Subunit A and Subunit B	[1]
Molecular Weight	~7928 Da / 7.8 kDa	[3][5][6][7]
Subunit A Length	37 amino acid residues	[3][4][8]
Subunit B Length	34 amino acid residues	[3][4][8]
Inter-chain Disulfide Bonds	1	[1][2][3][5][8]
Intra-chain Disulfide Bonds	1 per subunit	[2][4][5]
Secondary Structure	Alpha-helical bundle (4 helices)	[1][4][5]

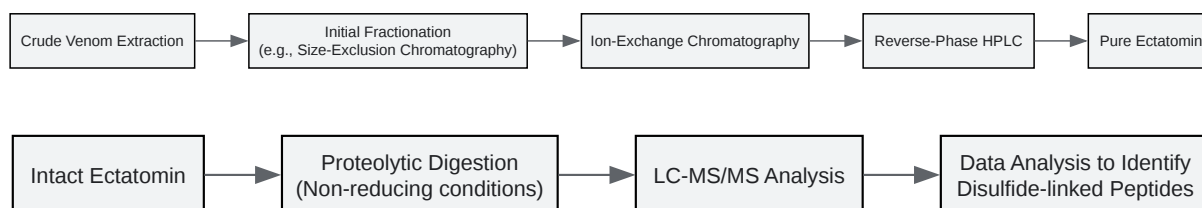
Experimental Protocols

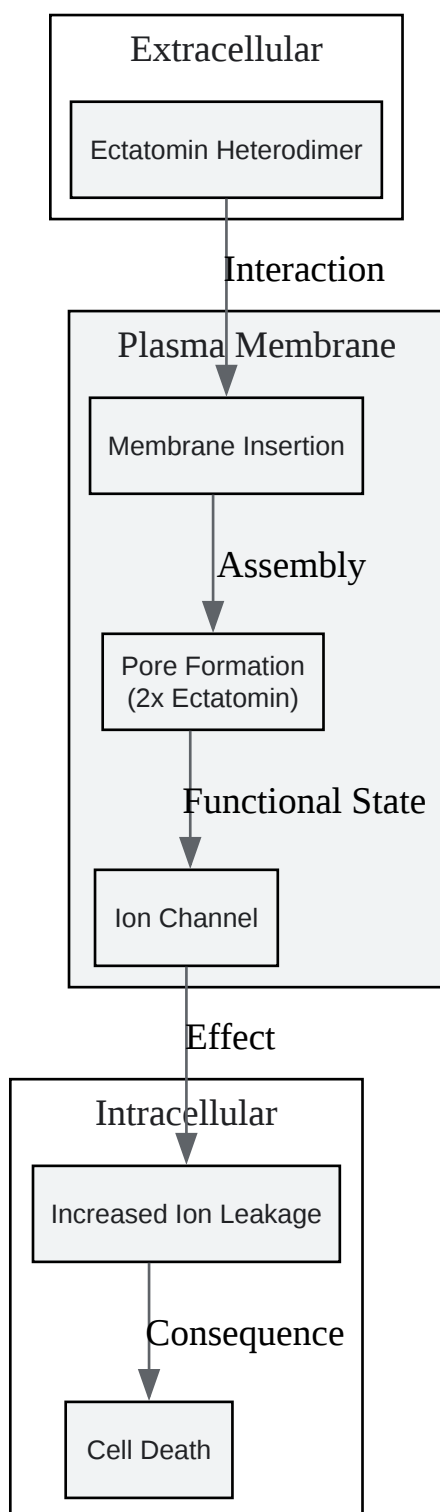
The characterization of **ectatomin**'s structure and subunit composition has been achieved through a combination of biochemical and biophysical techniques. While detailed, step-by-step protocols are often proprietary to the conducting laboratories, this section outlines the established methodologies.

Purification of Ectatomin from Crude Venom

The initial step in studying **ectatomin** is its purification from the venom of *Ectatomma tuberculatum*. This is typically achieved through a multi-step chromatographic process.

Logical Workflow for **Ectatomin** Purification





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